

# Application Notes & Protocols: Leveraging Spirooxazines for Photo-Switchable Dye-Sensitized Solar Cells

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## Compound of Interest

**Compound Name:** 1,3,3-Trimethylindolinonaphthospirooxazine

**Cat. No.:** B1583991

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## Authored by: A Senior Application Scientist

## Introduction: A New Paradigm in Solar Energy Modulation

Dye-sensitized solar cells (DSSCs) have long been recognized for their cost-effectiveness and performance under diverse lighting conditions. The core of a DSSC's function lies in its sensitizing dye, which absorbs light and initiates the process of converting solar energy into electricity. While traditional research has focused on maximizing power conversion efficiency (PCE), a new frontier is emerging: the development of "smart" solar cells that can adapt to changing environmental stimuli. This guide delves into the innovative application of spirooxazines, a class of photochromic molecules, to create photo-switchable DSSCs.

Unlike conventional dyes, spirooxazines can exist in two distinct, reversible forms: a colorless, non-planar spiro (SP) form and a colorful, planar merocyanine (MC) form. This transformation is triggered by light, typically UV for the SP-to-MC conversion and visible light or heat for the reverse process. By integrating spirooxazines into a DSSC, it is possible to modulate the cell's light-harvesting properties and, consequently, its power output, on demand. This capability opens up applications in smart windows, light-filtering technologies, and self-powered sensors.

This document provides a comprehensive overview of the principles, fabrication protocols, and characterization techniques for developing spirooxazine-based photo-switchable DSSCs.

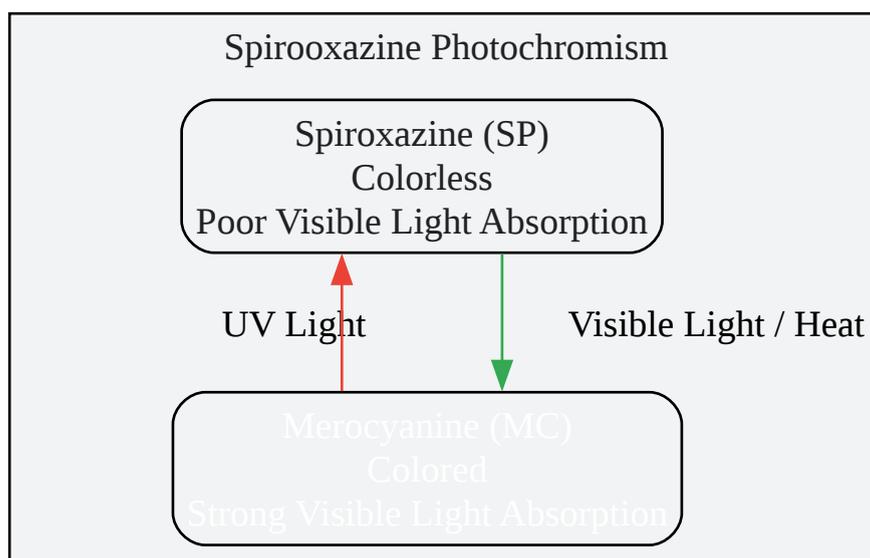
## Fundamental Principles

### The Photochromic Behavior of Spirooxazines

The functionality of spirooxazine in a DSSC is entirely dependent on its photochromic properties. The molecule's ability to switch between the SP and MC forms is the key to modulating the solar cell's performance.

- Spiro (SP) Form: In this state, the molecule has a spirocyclic carbon atom, leading to a non-planar structure. This form is typically colorless or lightly colored and has poor absorption in the visible spectrum.
- Merocyanine (MC) Form: Upon irradiation with UV light, the C-O bond in the spirooxazine molecule cleaves, allowing the molecule to adopt a planar, conjugated merocyanine structure. This form is intensely colored and exhibits strong absorption in the visible region.

The reversible switching between these two states allows for the dynamic control of light absorption within the DSSC.



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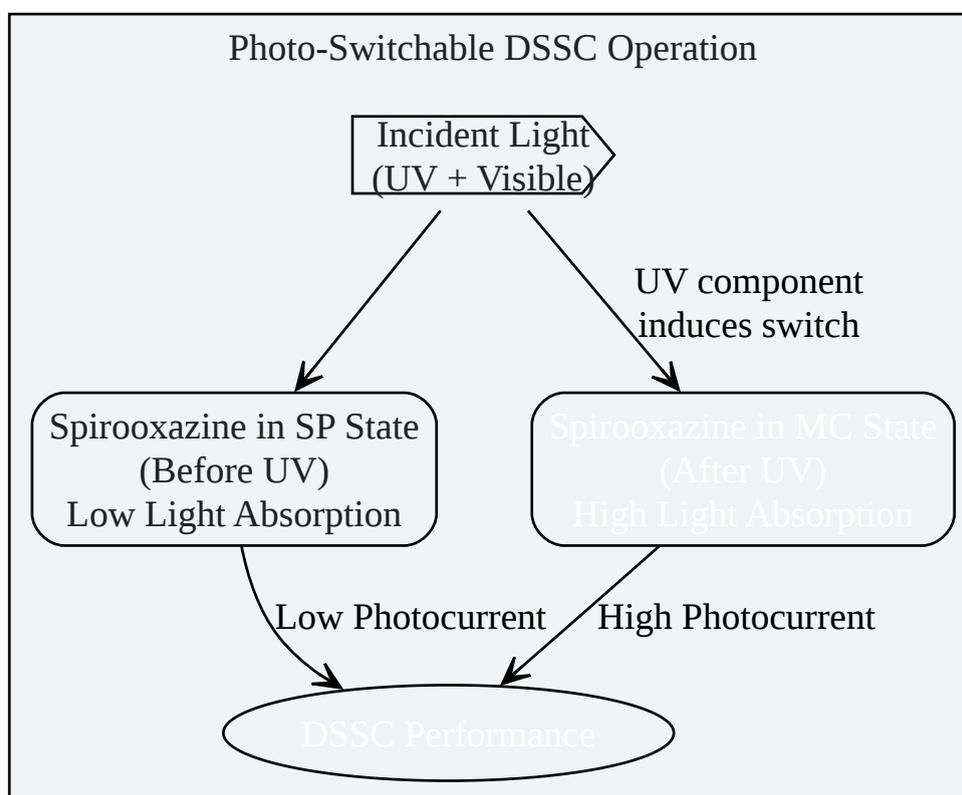
Figure 1: The photochromic switching mechanism of spirooxazine between its colorless spiro (SP) and colored merocyanine (MC) forms.

## Mechanism of Action in a DSSC

When incorporated into a DSSC, the spirooxazine's state affects the cell's overall light-harvesting efficiency. There are two primary methods for integrating spirooxazines:

- **As a Co-sensitizer:** The spirooxazine is adsorbed onto the TiO<sub>2</sub> photoanode alongside a primary sensitizing dye. In the MC state, the spirooxazine can absorb light and inject electrons into the TiO<sub>2</sub> conduction band, contributing to the photocurrent. In the SP state, its contribution is minimal.
- **In the Electrolyte:** The spirooxazine is dissolved in the electrolyte. In the MC form, it acts as a light filter, absorbing incident photons before they can reach the primary sensitizing dye, thus reducing the photocurrent.

This guide will focus on the co-sensitization approach, which offers a more direct modulation of the charge generation process.



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Figure 2: Operational principle of a photo-switchable DSSC with a co-sensitized spirooxazine dye.

## Experimental Protocols

### Synthesis of a Spirooxazine Dye with an Anchoring Group

For effective co-sensitization, the spirooxazine molecule must be functionalized with an anchoring group, such as a carboxylic acid, to bind to the TiO<sub>2</sub> surface. The following is a representative synthesis protocol.

#### Protocol 2.1: Synthesis of a Carboxy-Functionalized Spirooxazine

- Materials: 1,3,3-trimethyl-indolino-benzopyrlospirane, oxalyl chloride, triethylamine, dichloromethane (DCM), N-hydroxysuccinimide, 4-aminobenzoic acid.

- Step 1: Acylation: Dissolve the spirooxazine precursor in anhydrous DCM under a nitrogen atmosphere. Add oxalyl chloride dropwise at 0°C and stir for 2 hours.
- Step 2: Esterification: In a separate flask, dissolve 4-aminobenzoic acid and triethylamine in DCM. Add this solution to the acylated spirooxazine mixture and stir at room temperature for 12 hours.
- Step 3: Purification: Wash the reaction mixture with dilute HCl and then with brine. Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and evaporate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel.
- Step 4: Characterization: Confirm the structure of the final product using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.

## Fabrication of the Photo-Switchable DSSC

The fabrication process follows the standard procedure for DSSCs, with the key difference being the co-sensitization step.

### Protocol 2.2: DSSC Assembly

- Photoanode Preparation:
  - Clean FTO-coated glass substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol.
  - Deposit a compact layer of TiO<sub>2</sub> by spin-coating a titanium diisopropoxide bis(acetylacetonate) solution and annealing at 500°C.
  - Deposit a mesoporous TiO<sub>2</sub> layer using a screen-printing technique with a commercial TiO<sub>2</sub> paste. Anneal at 500°C for 30 minutes.
- Co-sensitization:
  - Prepare a dye solution containing the primary sensitizing dye (e.g., N719) and the synthesized carboxy-functionalized spirooxazine in a suitable solvent like ethanol. A typical molar ratio is 10:1 (N719:spirooxazine).

- Immerse the TiO<sub>2</sub> photoanodes in the dye solution and keep them at room temperature for 24 hours in the dark.
- Rinse the sensitized photoanodes with ethanol to remove non-adsorbed dye molecules.
- Counter Electrode Preparation:
  - Drill a small hole in an FTO-coated glass substrate.
  - Clean the substrate as described in step 1.
  - Deposit a thin layer of a platinum catalyst by spin-coating a hexachloroplatinic acid solution and annealing at 400°C.
- Cell Assembly:
  - Assemble the sensitized photoanode and the platinum-coated counter electrode using a thermoplastic sealant (e.g., Surlyn).
  - Introduce the electrolyte (e.g., a solution of LiI, I<sub>2</sub>, and tert-butylpyridine in acetonitrile) into the cell through the pre-drilled hole in the counter electrode.
  - Seal the hole with a small piece of Surlyn and a cover glass.

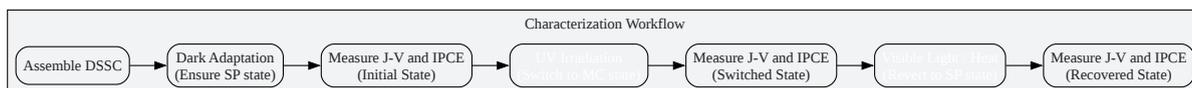
## Characterization and Performance Evaluation

The key aspect of characterizing these devices is to measure their performance before and after photo-switching the spirooxazine.

### Protocol 3.1: Photo-Switching and Performance Measurement

- Initial State (SP) Measurement:
  - Keep the assembled DSSC in the dark for at least 12 hours to ensure the spirooxazine is in its thermal equilibrium (SP) state.
  - Measure the current density-voltage (J-V) curve under simulated AM 1.5G solar illumination (100 mW/cm<sup>2</sup>) using a solar simulator.

- Measure the incident photon-to-current conversion efficiency (IPCE) spectrum.
- Switched State (MC) Measurement:
  - Irradiate the DSSC with a UV lamp (e.g., 365 nm) for a specified duration (e.g., 5-10 minutes) to induce the SP-to-MC conversion. A visible color change on the photoanode should be observable.
  - Immediately after UV irradiation, measure the J-V curve and IPCE spectrum again under the same AM 1.5G solar illumination.
- Reversibility Test:
  - Expose the cell to strong visible light or gently heat it (e.g., at 60°C) to revert the spirooxazine to the SP form.
  - Repeat the J-V and IPCE measurements to confirm the recovery of the initial performance.



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